

Technical Guide: Physicochemical Properties of 1-Boc-4-(phenylamino)piperidine

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Compound of Interest

Compound Name: *1-Boc-4-(Phenylamino)piperidine*

Cat. No.: *B118379*

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Introduction

1-Boc-4-(phenylamino)piperidine, also known as tert-butyl 4-(phenylamino)piperidine-1-carboxylate, is a chemical intermediate with significant applications in synthetic organic chemistry.^[1] Notably, it serves as a precursor in the synthesis of fentanyl and its analogues.^[1] ^[2] A thorough understanding of its physicochemical properties, such as melting and boiling points, is crucial for its handling, characterization, and utilization in further synthetic applications. This document provides a comprehensive overview of these properties, along with standardized experimental protocols for their determination.

Physicochemical Data

The following table summarizes the key physical and chemical properties of **1-Boc-4-(phenylamino)piperidine**.

Property	Value
Melting Point	136-137 °C[3][4][5] 134-138 °C[6]
Boiling Point	400.6 ± 38.0 °C (Predicted)[3] 400.6 °C at 760 mmHg[4][7][8]
Density	1.107 ± 0.06 g/cm ³ (Predicted)[3]
Flash Point	196.1 °C[4]
Solubility	DMF: 15mg/mL; DMSO: 25mg/mL; Ethanol: 25mg/mL; Ethanol:PBS (pH 7.2) (1:1): 0.5mg/mL[3]
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₂ [2][3]
Molecular Weight	276.37 g/mol [2][3]
CAS Number	125541-22-2[2][3][6]

Experimental Protocols

Detailed below are standardized methodologies for the determination of melting and boiling points for a solid compound such as **1-Boc-4-(phenylamino)piperidine**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound melts.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample needs to be pulverized)

- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **1-Boc-4-(phenylamino)piperidine** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The sample should be tightly packed to a height of 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Heating: Begin heating the apparatus. For an unknown compound, a rapid heating rate can be used to get an approximate melting point. For a known compound like this, a slower heating rate (1-2 °C per minute) should be used when approaching the expected melting point to ensure accuracy.
- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first liquid droplet appears (the lower end of the melting range) and the temperature at which the entire sample becomes a clear liquid (the upper end of the melting range).
- Reporting: The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

Boiling Point Determination (Micro Method)

Objective: To determine the boiling point of a liquid at atmospheric pressure. As **1-Boc-4-(phenylamino)piperidine** is a solid at room temperature, this protocol would apply to the molten compound. Given its high predicted boiling point, distillation under reduced pressure would be the preferred method for purification to avoid decomposition.

Apparatus:

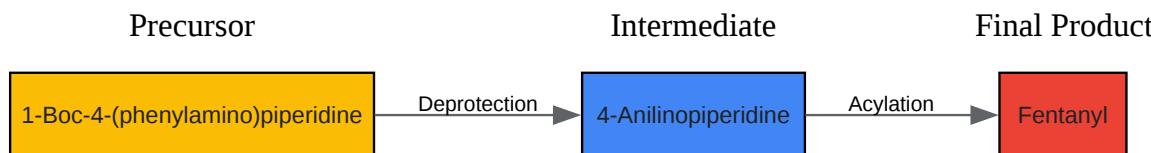
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating bath (e.g., oil bath)
- Rubber band or wire to attach the test tube and thermometer

Procedure:

- Sample Preparation: Place a small amount of the molten **1-Boc-4-(phenylamino)piperidine** into the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with the open end down.
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath. Heat the bath gradually.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until the bubbling is continuous.
- Cooling and Measurement: Turn off the heat and allow the bath to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

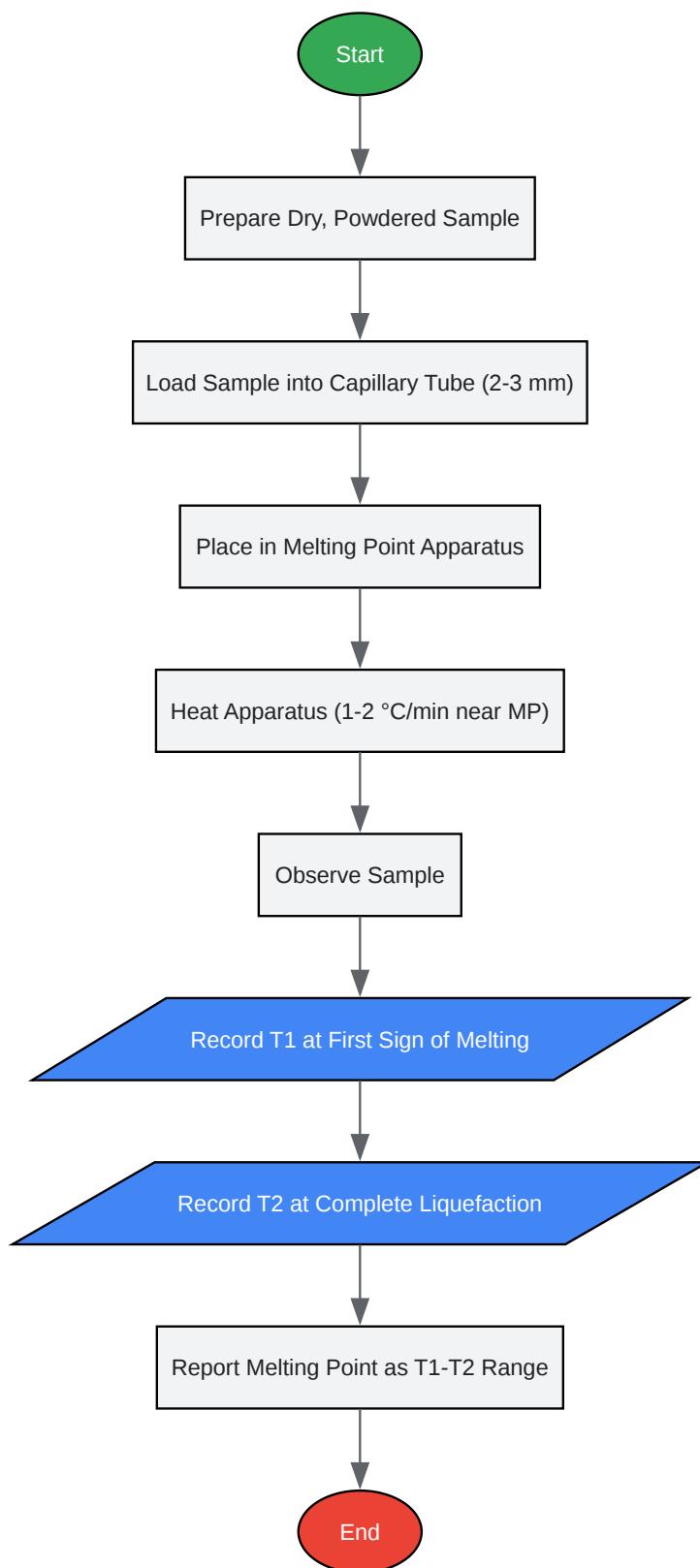
Visualizations

The following diagrams illustrate the synthetic context and experimental workflow relevant to **1-Boc-4-(phenylamino)piperidine**.



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Caption: Synthetic relationship of **1-Boc-4-(phenylamino)piperidine** to Fentanyl.

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Caption: Workflow for Melting Point Determination by the Capillary Method.

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